

Proper Disposal Procedures for NocII

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Compound of Interest

Compound Name: *NocII*

Cat. No.: *B561544*

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For Researchers, Scientists, and Drug Development Professionals: Ensuring Safe and Compliant Disposal of **NocII**

This document provides essential safety and logistical information for the proper disposal of **NocII**, a non-hazardous orphan neuropeptide. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Summary of Key Safety Information

While **NocII** is not classified as a hazardous substance according to EC Directives, proper laboratory hygiene and safety protocols should always be followed. The chemical, physical, and toxicological properties of **NocII** have not been fully investigated.

Property	Data	Source
CAS Number	188119-47-3	
Molecular Formula	C92H141N23O28S2	
Molecular Weight	2081.4	
Appearance	Lyophilized solid	N/A
Solubility	Soluble in water	N/A
Hazards	Not classified as hazardous. May cause irritation to the throat, skin, and eyes upon contact.	

Experimental Protocols: Step-by-Step Disposal Procedure

This procedure outlines the recommended steps for the safe disposal of **NocII** and associated materials.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and nitrile gloves.

2. Handling Unused **NocII** (Solid):

- If disposing of the pure, unused lyophilized peptide, ensure it is in a clearly labeled, sealed container.
- Treat as chemical waste. Do not dispose of in regular trash.

3. Handling **NocII** Solutions:

- As **NocII** is soluble in water, aqueous solutions containing **NocII** should be collected in a designated, labeled waste container.

- Do not pour **NocII** solutions down the drain unless permitted by local regulations and institutional guidelines for non-hazardous waste. It is best practice to collect all chemical waste, regardless of hazard classification.

4. Decontamination of Labware:

- Glassware: Immerse contaminated glassware in a suitable laboratory detergent and wash thoroughly. Rinse with copious amounts of water.
- Plasticware: Dispose of contaminated single-use plasticware (e.g., pipette tips, tubes) in a designated chemical waste container. Do not place in regular trash or biohazardous waste unless it has come into contact with biological agents.

5. Spill Cleanup:

- In the event of a spill, avoid generating dust if the material is in solid form.
- For solid spills, gently cover with an absorbent material, such as vermiculite or sand.
- For liquid spills, absorb with a spill pillow or other suitable absorbent material.
- Carefully sweep or wipe up the absorbed material and place it into a sealed, labeled container for chemical waste disposal.
- Clean the spill area with soap and water.

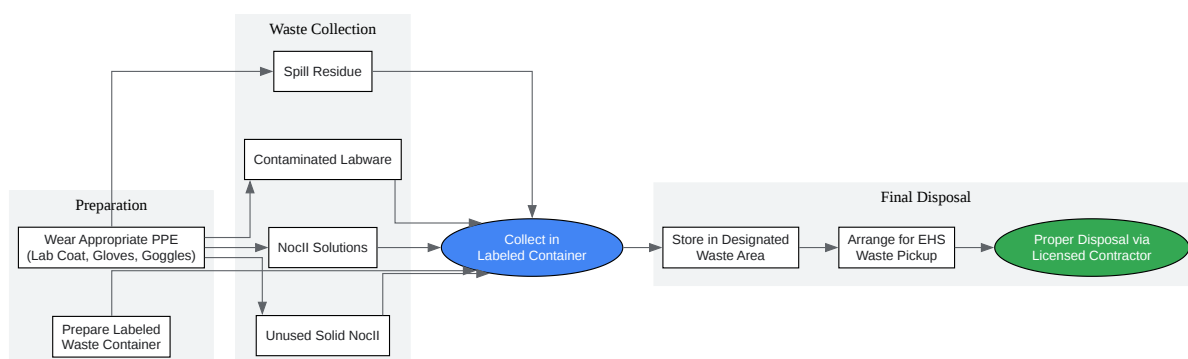
6. Waste Container Management:

- Use a dedicated, leak-proof, and clearly labeled container for all **NocII** waste. The label should include "**NocII** Waste" and the date.
- Store the waste container in a designated satellite accumulation area for chemical waste.
- Do not mix **NocII** waste with other incompatible waste streams.

7. Final Disposal:

- Arrange for the disposal of the **NocII** waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for chemical waste disposal.

Workflow for NocII Disposal



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Caption: Workflow for the safe collection and disposal of **NocII** waste.

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